

1-Methylnaphthalene solubility in organic solvents

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Compound of Interest

Compound Name: 1-Methylnaphthalene

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An In-Depth Technical Guide to the Solubility of **1-Methylnaphthalene** in Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility of **1-methylnaphthalene** in organic solvents, designed for researchers, scientists, and professionals in drug development and chemical engineering. The guide delves into the fundamental principles governing solubility, the influence of solvent properties and temperature, and established methodologies for experimental determination. A detailed protocol for the widely accepted equilibrium shake-flask method is provided, alongside a discussion of thermodynamic models used to correlate and predict solubility behavior. While a comprehensive public dataset for **1-methylnaphthalene**'s solubility across a wide range of organic solvents is not readily available, this guide leverages data from structurally similar compounds, namely 2-methylnaphthalene and naphthalene, to illustrate key concepts and expected trends. This guide also emphasizes the importance of safety and proper handling of **1-methylnaphthalene** and associated solvents.

Introduction to 1-Methylnaphthalene

1-Methylnaphthalene ($C_{11}H_{10}$) is a polycyclic aromatic hydrocarbon (PAH) consisting of a naphthalene molecule with a methyl group substituent.^[1] It is a colorless to yellowish, oily liquid at room temperature and is a component of coal tar.^[2] Its physicochemical properties are crucial in various industrial and research applications, including its use as a solvent, a component in dye and fragrance manufacturing, and as a reference fuel for determining the

cetane number of diesel fuels.[3][4] In the pharmaceutical and chemical synthesis sectors, understanding the solubility of **1-methylnaphthalene** in different organic solvents is paramount for process design, purification, formulation development, and reaction engineering.

This guide aims to provide a foundational understanding of the principles governing the solubility of **1-methylnaphthalene** and to equip researchers with the knowledge to determine its solubility in solvents relevant to their work.

Table 1: Physicochemical Properties of **1-Methylnaphthalene**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₀	[5]
Molecular Weight	142.20 g/mol	[5]
Appearance	Colorless to yellowish liquid	[2]
Melting Point	-22 °C	[3]
Boiling Point	244.8 °C	[3]
Density	1.001 g/mL at 25 °C	[3]
logP (Octanol-Water)	3.87	[2]
Water Solubility	25.8 mg/L at 25 °C	[2]

Fundamentals of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance (solute) to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution. The principle of "like dissolves like" is a useful qualitative guide, suggesting that substances with similar polarities are more likely to be soluble in each other.[6]

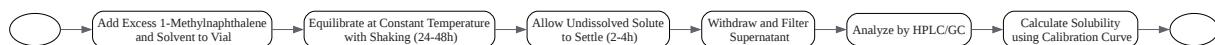
For a non-polar molecule like **1-methylnaphthalene**, it is expected to be sparingly soluble in polar solvents like water but highly soluble in non-polar and moderately polar organic solvents.

[1] This is due to the favorable intermolecular interactions (van der Waals forces) between **1-methylnaphthalene** and non-polar solvent molecules.

Factors Influencing the Solubility of 1-Methylnaphthalene

The solubility of **1-methylnaphthalene** in an organic solvent is a complex interplay of several factors:

- Solvent Polarity: As a non-polar molecule, **1-methylnaphthalene**'s solubility is generally higher in non-polar solvents like hexane, heptane, toluene, and xylene. Its solubility is expected to decrease as the polarity of the solvent increases. For example, while it is very soluble in ethanol, its solubility would likely be lower in more polar alcohols.[2][7]
- Temperature: The dissolution of a solid or liquid in a liquid solvent is often an endothermic process, meaning it absorbs heat. According to Le Châtelier's principle, for an endothermic dissolution process, increasing the temperature will increase the solubility.[8] This trend is observed for the structurally similar 2-methylnaphthalene in various organic solvents.[7]
- Molecular Structure of the Solvent: The size and shape of the solvent molecules can influence how well they can solvate the **1-methylnaphthalene** molecules. Solvents with similar aromatic structures, like toluene and xylene, are often excellent solvents for **1-methylnaphthalene** due to favorable π - π stacking interactions.



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